

An In-depth Technical Guide to the Isomers of Dichloromethylbenzene

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Compound of Interest

Compound Name: *Dichloromethylbenzene*

Cat. No.: *B165763*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of **dichloromethylbenzene**, compounds of significant interest in organic synthesis and as precursors in the pharmaceutical and agrochemical industries. This document details their chemical identities, synthesis methodologies, separation techniques, and key applications, with a focus on their role in drug development.

Isomers of Dichloromethylbenzene and their CAS Numbers

Dichloromethylbenzene ($C_7H_6Cl_2$) exists in several isomeric forms, which can be categorized based on the position of the two chlorine atoms. There are six constitutional isomers where the chlorine atoms are substituted on the benzene ring, and one isomer where the chlorines are on the methyl group. The accurate identification of each isomer is crucial for its specific application and is standardized by its Chemical Abstracts Service (CAS) number.

Isomer Name	Common Abbreviation	CAS Number
2,3-Dichlorotoluene	2,3-DCT	32768-54-0
2,4-Dichlorotoluene	2,4-DCT	95-73-8
2,5-Dichlorotoluene	2,5-DCT	19398-61-9
2,6-Dichlorotoluene	2,6-DCT	118-69-4
3,4-Dichlorotoluene	3,4-DCT	95-75-0
3,5-Dichlorotoluene	3,5-DCT	25186-47-4
α,α -Dichlorotoluene (Benzal chloride)	98-87-3	

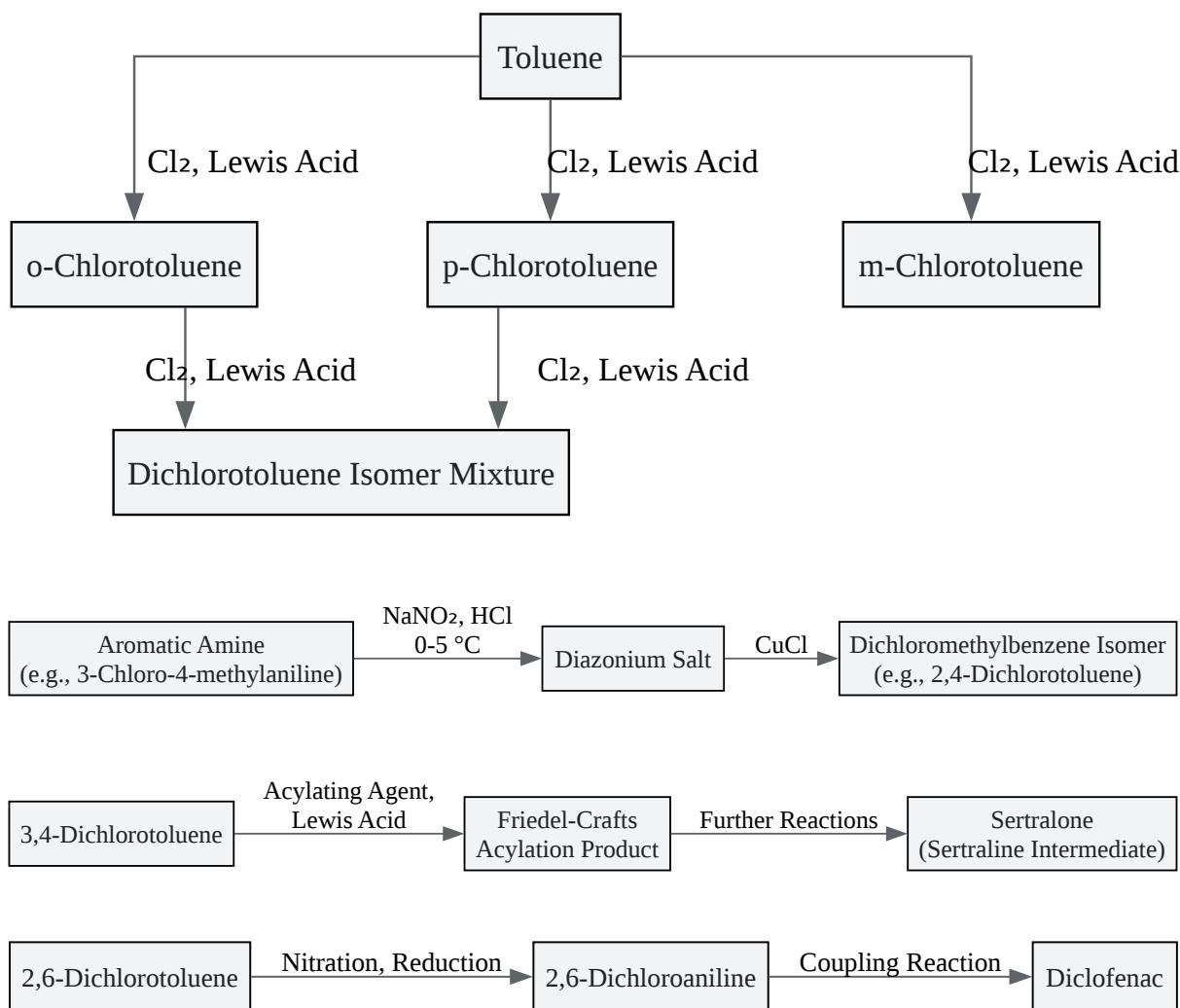
Synthesis of Dichloromethylbenzene Isomers

The synthesis of **dichloromethylbenzene** isomers can be achieved through various routes, primarily involving the chlorination of toluene or its chlorinated derivatives, or through the Sandmeyer reaction of corresponding amino-toluenes. The choice of method and reaction conditions dictates the isomeric distribution of the products.

Chlorination of Toluene and Chlorotoluenes

Direct chlorination of toluene in the presence of a Lewis acid catalyst, such as ferric chloride (FeCl_3) or aluminum chloride (AlCl_3), typically yields a mixture of monochlorotoluene isomers (ortho, meta, and para). Further chlorination of this mixture or of isolated chlorotoluene isomers leads to the formation of dichlorotoluenes. The isomer ratio is highly dependent on the starting material and the catalyst used.

Logical Relationship of Toluene Chlorination



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